

Spectroscopic Elucidation of 2-(Benzyloxy)-5-methoxybenzoic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-(Benzyloxy)-5-methoxybenzoic acid
CAS No.:	53985-53-8
Cat. No.:	B3143935

[Get Quote](#)

Executive Summary

The structural elucidation of small organic molecules demands a rigorous, multi-modal approach to ensure absolute stereochemical and constitutional certainty. This whitepaper provides an in-depth spectroscopic profile of **2-(Benzyloxy)-5-methoxybenzoic acid** (CAS No.: 53985-53-8), a highly functionalized aromatic building block utilized in advanced drug development and synthetic chemistry. By synergizing Nuclear Magnetic Resonance (NMR), High-Resolution Mass Spectrometry (HRMS), and Fourier-Transform Infrared Spectroscopy (FTIR), we establish a self-validating analytical framework. This guide details the causal logic behind experimental design, data interpretation, and quality control protocols necessary for authoritative structural verification.

Chemical Ontology & Structural Logic

To accurately interpret the spectroscopic data of **2-(Benzyloxy)-5-methoxybenzoic acid** (Molecular Formula:

, MW: 258.27 g/mol), one must first deconstruct its electronic environment. The molecule consists of a benzoic acid core heavily influenced by two distinct ether linkages:

- C1 Carboxylic Acid: An electron-withdrawing group (EWG) that strongly deshields the ortho-proton (H6) and dictates the molecule's ionization behavior in mass spectrometry.
- C2 Benzyloxy Group (-OBn): A bulky, electron-donating group (EDG) that shields the adjacent ortho-proton (H3). The benzylic methylene (

) serves as an isolated spin system, providing a distinct singlet in

NMR.

- C5 Methoxy Group (-OMe): A secondary EDG that induces shielding at the ortho-positions (H4 and H6), creating a complex push-pull electronic dynamic across the aromatic ring.

Understanding these inductive and resonance effects is critical, as they directly dictate the chemical shifts, spin-spin coupling networks, and vibrational frequencies observed in the data.

Spectroscopic Workflows & Quality Control

A robust structural elucidation is not merely a collection of data; it is a self-validating system where each technique orthogonally confirms the others. Nuclear Magnetic Resonance (NMR) spectroscopy is an analytical technique used to determine the structural composition

- To cite this document: [BenchChem. \[Spectroscopic Elucidation of 2-\(Benzyloxy\)-5-methoxybenzoic Acid: A Comprehensive Technical Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b3143935/docs#spectroscopic-elucidation-of-2-benzyloxy-5-methoxybenzoic-acid-a-comprehensive-technical-guide\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)